

Introduction: Navigating the Chemistry and Hazards of a Key Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(Bromomethyl)-2-chloro-4-methylbenzene*

CAS No.: 868860-20-2

Cat. No.: B1444734

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1-(Bromomethyl)-2-chloro-4-methylbenzene is a halogenated aromatic hydrocarbon that serves as a valuable, yet hazardous, building block in synthetic organic chemistry. Its utility, particularly for researchers and professionals in drug development, lies in its capacity as a reactive intermediate for the synthesis of more complex molecules. The presence of a reactive benzylic bromide group makes it an effective agent for introducing a 2-chloro-4-methylbenzyl moiety into a target structure. This guide, intended for a scientific audience, moves beyond a standard safety data sheet to provide a deeper understanding of the causality behind safety protocols, offering field-proven insights into the safe handling, application, and emergency management of this compound.

Section 1: Core Chemical Identity and Physicochemical Properties

A foundational understanding of a chemical's properties is the first step in a comprehensive risk assessment. The identity and physical characteristics of **1-(Bromomethyl)-2-chloro-4-methylbenzene** are summarized below.

Caption: Chemical structure of **1-(Bromomethyl)-2-chloro-4-methylbenzene**.

Table 1: Chemical and Physical Properties of **1-(Bromomethyl)-2-chloro-4-methylbenzene**

Property	Value
IUPAC Name	1-(bromomethyl)-2-chloro-4-methylbenzene[1]
Synonyms	2-Chloro-4-methylbenzyl bromide
CAS Number	868860-20-2[1]
Molecular Formula	C ₈ H ₈ BrCl[1][2]
Molecular Weight	219.51 g/mol [1][2]
Appearance	Solid
Purity	≥98.00%[1]

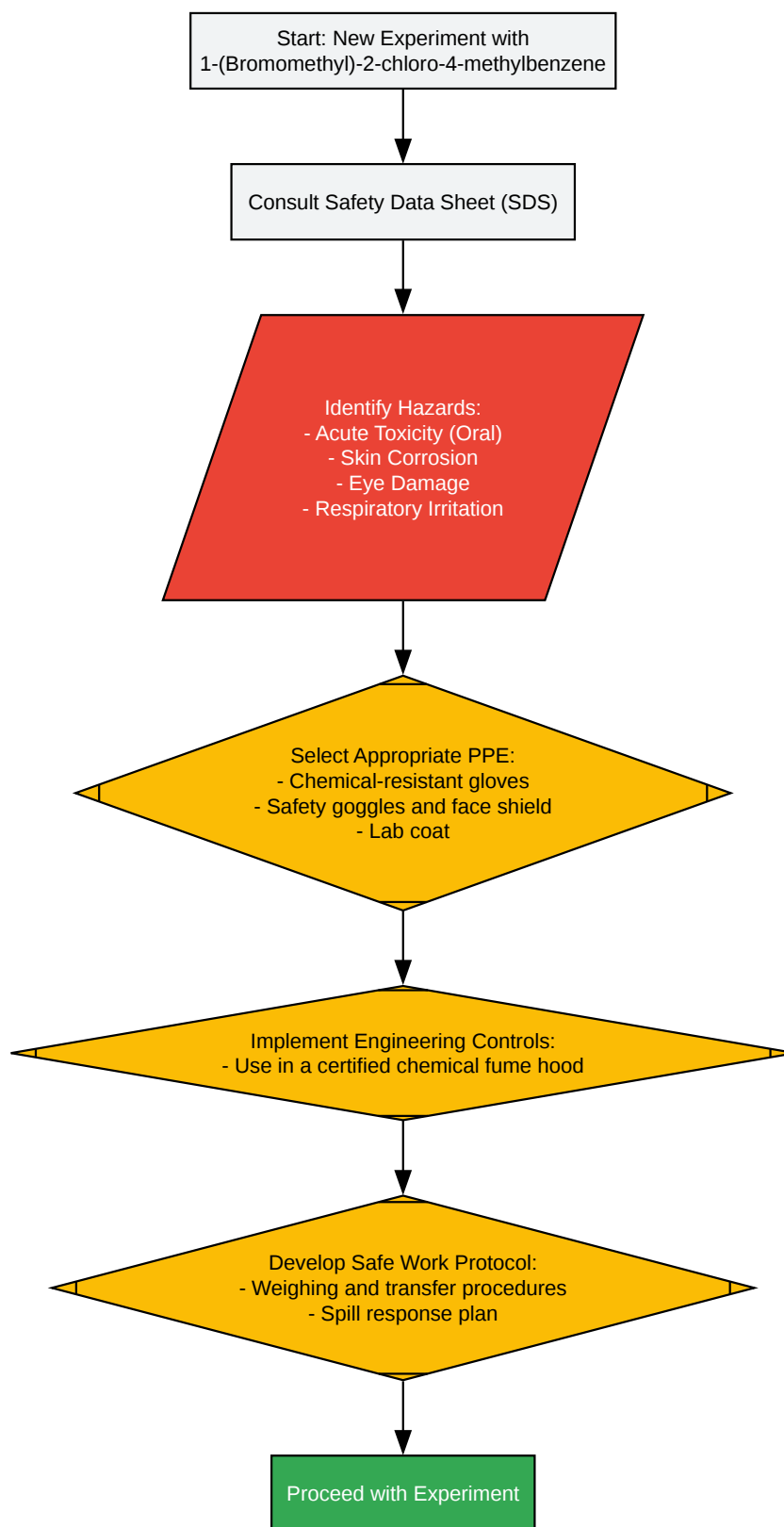
Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-(Bromomethyl)-2-chloro-4-methylbenzene** is classified as a hazardous substance.[2] The primary hazards are acute oral toxicity, severe skin corrosion, and serious eye damage.[2] It is also suspected to cause respiratory irritation.[2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]

The corrosive nature of this compound is a significant concern.[5][6] Contact with skin or eyes can lead to severe burns and potentially irreversible eye damage.[2][7] Ingestion is also a critical route of exposure, causing severe swelling and damage to the gastrointestinal tract.[5][6]



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Caption: Hazard identification and risk assessment workflow.

Section 3: Reactivity Profile and Safe Handling Protocols

Reactivity and Incompatibilities:

1-(Bromomethyl)-2-chloro-4-methylbenzene is stable under normal conditions.^[5] However, it is incompatible with several classes of chemicals:

- Bases: Can lead to dehydrohalogenation or other decomposition reactions.
- Strong Oxidizing Agents: May cause a violent reaction.
- Alcohols and Amines: These nucleophiles can react with the benzylic bromide.
- Metals: Certain metals can catalyze decomposition.

Hazardous polymerization is not expected to occur.^[5] Upon combustion, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen halides can be formed.^[5]

Experimental Protocol for Safe Handling:

The following protocol is designed to mitigate the risks associated with this compound.

- Preparation and Engineering Controls:
 - All work must be conducted in a properly functioning chemical fume hood.
 - Ensure that a safety shower and eyewash station are readily accessible.^[5]
 - Clear the workspace of all incompatible materials.
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.^[3]
 - Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).

- Respiratory Protection: If there is a risk of dust or aerosol formation and the fume hood is not sufficient, a NIOSH-approved respirator should be used.[\[5\]](#)
- Weighing and Transfer:
 - Handle the solid in a manner that minimizes dust generation.
 - Use a dedicated set of spatulas and weighing paper.
 - Close the container tightly immediately after use.[\[4\]](#)
- During the Reaction:
 - Maintain the reaction setup within the fume hood.
 - Do not leave the reaction unattended.
 - Monitor for any signs of an uncontrolled reaction.
- Post-Experiment:
 - Decontaminate all equipment that has come into contact with the chemical.
 - Dispose of waste in a properly labeled hazardous waste container.
 - Wash hands thoroughly after handling.[\[3\]](#)

Section 4: Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

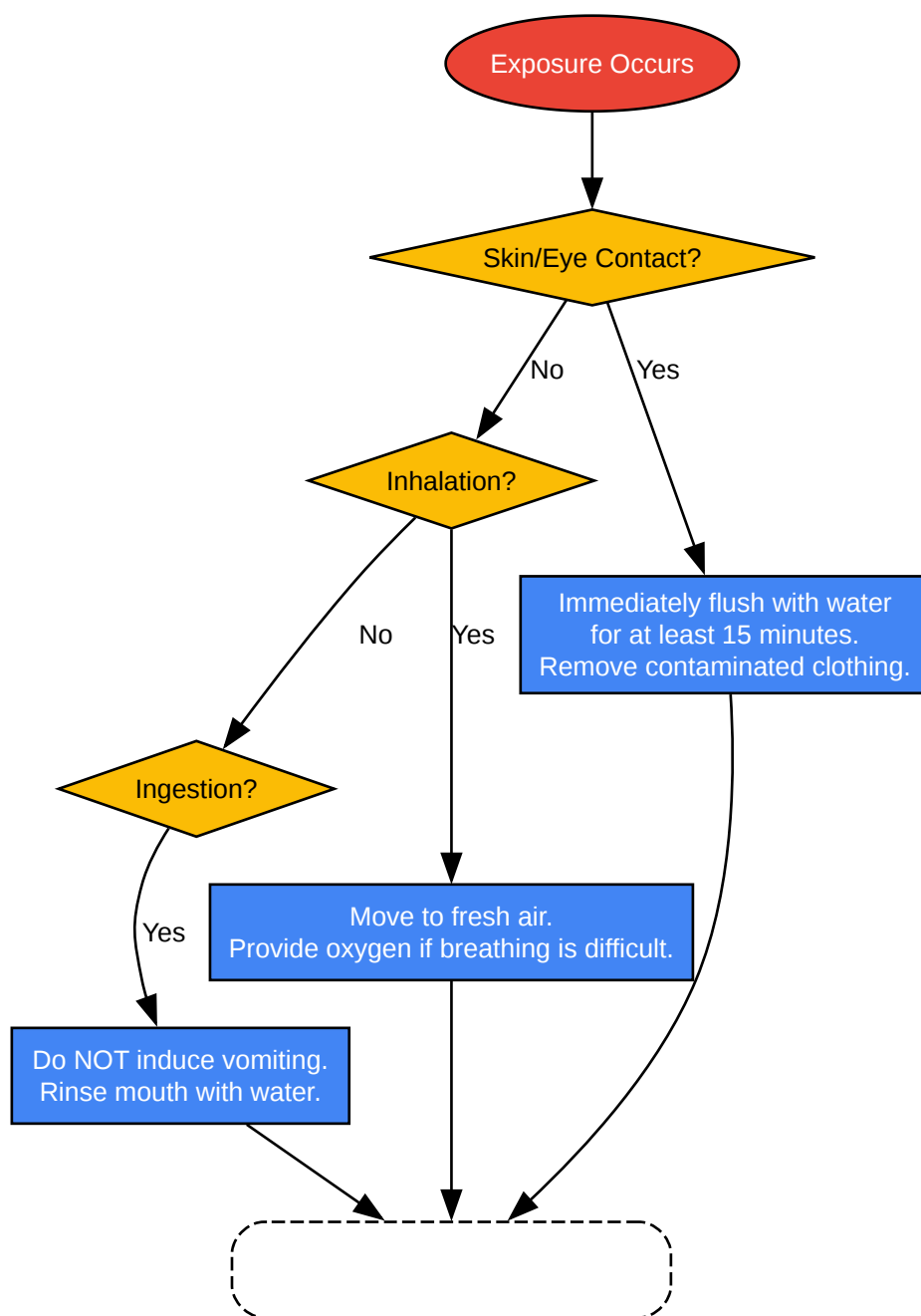
First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek immediate medical attention.[\[6\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][6]
- Ingestion: Do NOT induce vomiting.[5][6] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[5][6] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[5][6]

Accidental Release Measures:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For a small spill, soak up with an inert absorbent material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[5]
- Prevent the chemical from entering drains.[5]



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Caption: Decision tree for emergency first-aid response.

Section 5: Toxicological and Ecological Profile

Toxicological Information:

The toxicological properties of **1-(Bromomethyl)-2-chloro-4-methylbenzene** have not been fully investigated.[5][6] However, based on its chemical structure and the known hazards of related compounds, a cautious approach is warranted.

- Acute Effects: As established, the compound is harmful if swallowed and causes severe skin and eye damage.[2] Inhalation may lead to respiratory tract irritation.[2]
- Chronic Effects: There is no specific data available on the carcinogenicity, mutagenicity, or reproductive toxicity of this compound.[5] However, it is prudent to handle it as a potential carcinogen and reproductive hazard, given that some related toluene derivatives have been identified as such.[8]

Ecological Information:

It is advised not to let this chemical enter the environment.[5] While specific data on its persistence, degradability, and bioaccumulation are not readily available, halogenated aromatic compounds can be persistent in the environment and harmful to aquatic life.

Section 6: Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[5] It is imperative to consult and comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

Section 7: Applications in Research and Drug Development

Halogenated compounds are of significant interest in medicinal chemistry because the inclusion of halogens can modulate a molecule's pharmacokinetic and pharmacodynamic properties.[9] **1-(Bromomethyl)-2-chloro-4-methylbenzene** serves as a key starting material in the synthesis of various biologically active compounds.[9] Its primary application lies in its use as an alkylating agent to introduce the 2-chloro-4-methylbenzyl group into a target molecule, a common strategy in the development of new pharmaceutical agents.[9]

Conclusion

1-(Bromomethyl)-2-chloro-4-methylbenzene is a potent synthetic reagent with significant hazards. A thorough understanding of its reactivity, coupled with strict adherence to safety protocols, is essential for its safe use in a research and development setting. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for potential emergencies, researchers can mitigate the risks and harness the synthetic utility of this valuable compound.

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